

Application Notes and Protocols for Ro 16-8714 Administration in Pigs

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Compound of Interest

Compound Name: Ro 16-8714

Cat. No.: B1679452

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Introduction

Ro 16-8714 is a selective β -adrenergic agonist that has been investigated for its repartitioning effects in pigs. As a phenylethanolamine, it belongs to a class of compounds known to increase protein accretion and decrease fat deposition in livestock animals. These effects are primarily mediated through the activation of β -adrenergic receptors in muscle and adipose tissues, leading to enhanced muscle growth and lipolysis. This document provides detailed application notes and protocols for the administration of **Ro 16-8714** to pigs for research purposes.

Data Presentation

The following tables summarize the quantitative effects of dietary **Ro 16-8714** administration on the growth performance, carcass composition, and nitrogen retention in finishing pigs.

Table 1: Effect of **Ro 16-8714** on Growth Performance of Finishing Pigs (60-100 kg Live Weight)

Parameter	Control Group	Ro 16-8714 Group (60 mg/kg feed)	Percentage Change
Average Daily Gain (g/day)	855 - 898	810 - 927	-5.3% to +3.2%
Feed Intake (kg/day)	Not significantly altered	Not significantly altered	-
Feed to Gain Ratio (kg/kg)	2.94 - 3.04	2.82 - 3.24	-4.1% to +6.6%
Killing-out Proportion (g/kg)	820	830	+1.2%

Table 2: Effect of **Ro 16-8714** on Carcass Composition and Nitrogen Retention

Parameter	Control Group	Ro 16-8714 Group (60 mg/kg feed)	Percentage Change
Carcass Protein Content	Baseline	Increased	Data not available
Carcass Fat Content	Baseline	Decreased	Data not available
Daily Fat Accretion	Baseline	Reduced by 14.4%	-14.4%
Nitrogen Deposition	Baseline	Improved	Data not available
Gross Efficiency of Nitrogen Deposition	Baseline	Improved by 22% (P < 0.05)	+22%

Experimental Protocols

1. Preparation of Medicated Feed

This protocol describes the preparation of a swine finishing diet supplemented with **Ro 16-8714**.

Materials:

- Standard swine finishing feed (mash form)
- **Ro 16-8714** (powder form)
- Micro-ingredient carrier (e.g., finely ground corn)
- Feed mixer

Procedure:

- Determine the required amount of **Ro 16-8714**: For a target concentration of 60 mg/kg of feed, calculate the total amount of **Ro 16-8714** needed for the desired batch size of feed.
- Pre-mixing: To ensure even distribution, first create a pre-mix.
 - Weigh the calculated amount of **Ro 16-8714**.
 - Mix the **Ro 16-8714** with a small amount of a micro-ingredient carrier (e.g., 1 kg of finely ground corn for a 100 kg batch of feed).
 - Thoroughly blend the pre-mix until the **Ro 16-8714** is homogeneously distributed within the carrier.
- Final Mixing:
 - Add approximately half of the total volume of the basal feed to the mixer.
 - Add the pre-mix to the mixer.
 - Add the remaining basal feed on top of the pre-mix.
 - Mix the entire batch for a minimum of 15 minutes to ensure uniform distribution of the **Ro 16-8714**. The exact mixing time may vary depending on the mixer's specifications.
- Quality Control: It is recommended to take multiple samples from the final mixed feed for analysis to confirm the concentration and homogeneity of **Ro 16-8714**.

2. In-vivo Administration and Growth Performance Trial

This protocol outlines an experimental design to evaluate the effects of **Ro 16-8714** on the growth performance and carcass composition of finishing pigs.

Experimental Animals:

- Castrated male (barrows) or female (gilts) Large White pigs are commonly used.
- Animals should be healthy and of a uniform initial body weight (approximately 60 kg).

Housing and Diet:

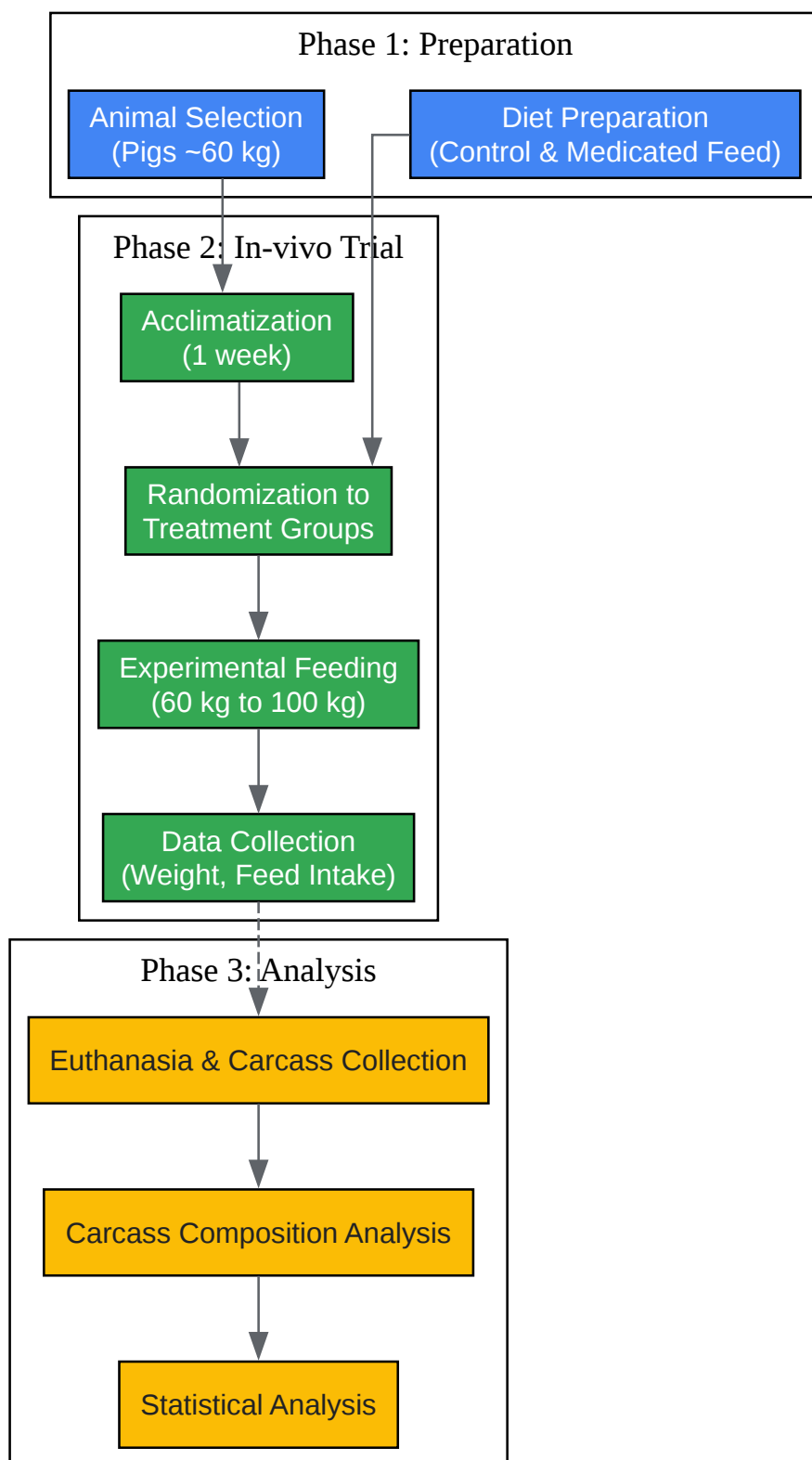
- Pigs should be housed in individual pens to allow for accurate measurement of individual feed intake.
- Provide ad libitum access to water throughout the experiment.
- The basal diet should be formulated to meet or exceed the nutrient requirements for finishing pigs, with controlled levels of crude protein and energy.

Experimental Design:

- Acclimatization: Upon arrival, allow the pigs a one-week acclimatization period to the new environment and basal diet.
- Randomization: Randomly allocate pigs to one of the following treatment groups:
 - Control Group: Fed the basal diet.
 - Treatment Group: Fed the basal diet supplemented with 60 mg/kg of **Ro 16-8714**.
- Experimental Period: The trial should be conducted from an initial body weight of approximately 60 kg to a final body weight of approximately 100 kg.
- Data Collection:
 - Body Weight: Record the individual body weight of each pig at the beginning of the trial and weekly thereafter.

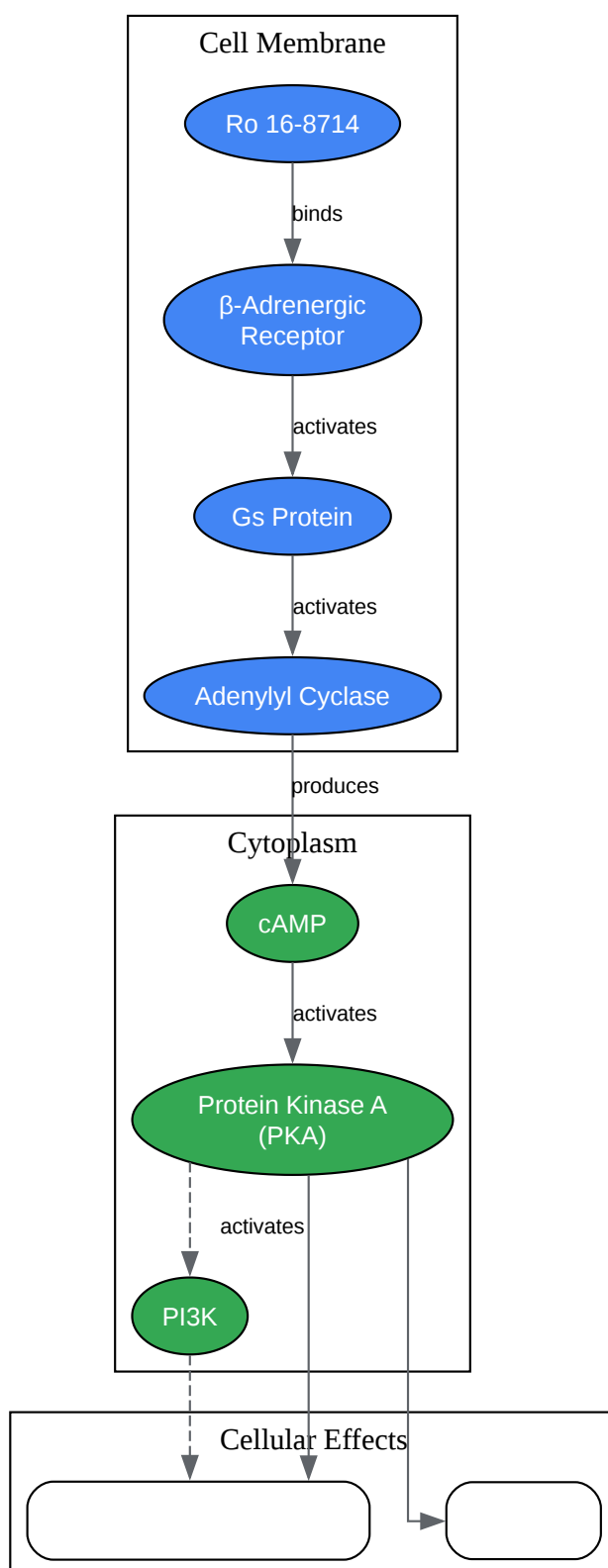
- Feed Intake: Measure and record the daily feed intake for each pig.
- Health Status: Monitor the pigs daily for any signs of adverse health effects.
- Carcass Analysis (at the end of the trial):
 - At the target body weight of 100 kg, pigs are euthanized for carcass analysis.
 - Measure parameters such as carcass weight, backfat thickness, and loin muscle area.
 - Collect tissue samples (e.g., longissimus dorsi muscle, backfat) for compositional analysis (protein, fat, moisture content).

Mandatory Visualizations



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Caption: Experimental workflow for a pig feeding trial with **Ro 16-8714**.



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Caption: Proposed signaling pathway of **Ro 16-8714** in muscle and fat cells.

- To cite this document: BenchChem. [Application Notes and Protocols for Ro 16-8714 Administration in Pigs]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679452#ro-16-8714-administration-protocol-for-pigs]

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